

Essential Safety and Logistical Information for Handling GPR55 Agonist 4

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Compound of Interest

Compound Name: GPR55 agonist 4

Cat. No.: B12384335

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This document provides crucial safety protocols, operational guidance, and disposal instructions for researchers, scientists, and drug development professionals handling **GPR55 agonist 4** (CAS No. 3006105-55-8). Given the potent bioactivity of this compound, adherence to these procedures is essential to ensure personnel safety and maintain experimental integrity.

Disclaimer: A specific Safety Data Sheet (SDS) for **GPR55 agonist 4** was not publicly available at the time of this writing. The following guidance is based on the compound's known biological activity, information from supplier product data sheets for similar potent small molecules, and general laboratory safety best practices.^{[1][2][3]} A risk assessment should be performed by users based on the specific experimental conditions.

Compound Information

GPR55 agonist 4 is a potent agonist for the G protein-coupled receptor 55.^[4] It has demonstrated high efficacy in inducing β -arrestin recruitment to human GPR55.^[4] Due to its high potency, it should be handled with care to avoid accidental exposure.

Property	Value	Source
CAS Number	3006105-55-8	
Molecular Formula	C19H16FN5O2	
Molecular Weight	365.36	
Appearance	Solid, Light yellow to yellow	
EC50 (hGPR55)	131 nM	
EC50 (rGPR55)	1.41 nM	
Solubility	DMSO: 100 mg/mL (273.70 mM)	

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure risk. The following table outlines the recommended PPE for handling **GPR55 agonist 4**.

Activity	Required PPE	Rationale
Handling Solid Compound	- Double nitrile gloves- Chemical splash goggles with side shields- Laboratory coat (fully buttoned)- N95 or higher respirator	Prevents skin and eye contact with the potent powder. Respiratory protection minimizes inhalation risk, especially during weighing.
Working with Solutions	- Nitrile gloves- Safety glasses with side shields- Laboratory coat	Protects against accidental splashes of the compound in solution.
Spill Cleanup	- Double nitrile gloves- Chemical splash goggles- Laboratory coat- Disposable shoe covers	Provides enhanced protection during cleanup of potentially widespread contamination.

Operational and Disposal Plans

Handling and Storage

Engineering Controls:

- All work with the solid form of **GPR55 agonist 4** should be conducted in a certified chemical fume hood or a ventilated balance enclosure to control airborne particles.
- An eyewash station and safety shower must be readily accessible in the work area.

Procedural Guidance:

- Preparation: Before handling, designate a specific work area and cover surfaces with absorbent, disposable bench paper. Ensure all necessary PPE is donned correctly.
- Weighing: Carefully weigh the solid compound within a fume hood or ventilated enclosure. Use anti-static tools to minimize the dispersal of powder.
- Solubilization: Add solvent to the solid slowly to avoid splashing. For stock solutions, use newly opened, anhydrous DMSO to ensure maximum solubility.
- Storage: Store the solid compound at -20°C for up to 3 years. Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 6 months or -20°C for up to 1 month.

Disposal Plan

All waste containing **GPR55 agonist 4** should be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated consumables, including gloves, bench paper, pipette tips, and empty vials, in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all unused solutions containing **GPR55 agonist 4** in a separate, clearly labeled, and sealed hazardous waste container. Do not pour down the drain.
- Decontamination: Decontaminate all non-disposable equipment and work surfaces with a suitable solvent (e.g., 70% ethanol) followed by a soap and water wash.

Experimental Protocols

β-Arrestin Recruitment Assay

This protocol is adapted from standard procedures for β-arrestin recruitment assays using CHO-K1 cells.

Materials:

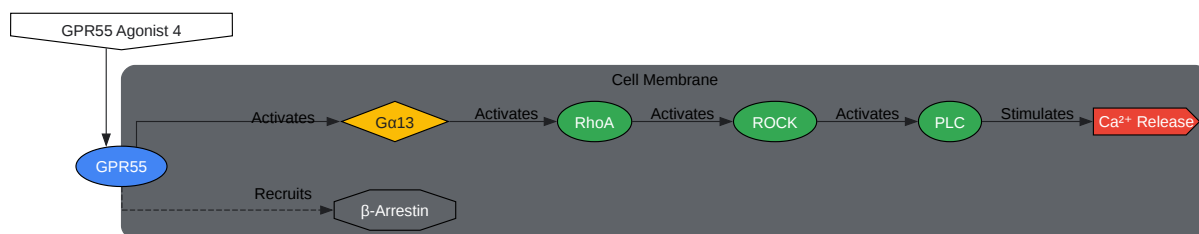
- CHO-K1 cells stably co-expressing GPR55 and a β-arrestin reporter system (e.g., PathHunter® β-arrestin assay from DiscoverX).
- Cell culture medium (e.g., F-12K with 10% FBS, penicillin, and streptomycin).
- **GPR55 agonist 4**.
- Assay buffer (e.g., HBSS).
- 384-well white, opaque-bottom plates.
- Luminescence plate reader.

Procedure:

- Cell Culture: Culture the CHO-K1 GPR55 β-arrestin cells in a humidified incubator at 37°C with 5% CO₂. Subculture the cells every 2-3 days to maintain logarithmic growth.
- Cell Plating: Harvest the cells and resuspend them in fresh culture medium to a density of 250,000 cells/mL. Dispense 20 μL of the cell suspension into each well of a 384-well plate (5,000 cells/well).
- Incubation: Incubate the plate overnight (16-18 hours) at 37°C in a 5% CO₂ incubator.
- Compound Preparation: Prepare a serial dilution of **GPR55 agonist 4** in assay buffer at 5 times the final desired concentration.
- Agonist Stimulation: Add 5 μL of the diluted **GPR55 agonist 4** to the appropriate wells. For control wells, add 5 μL of assay buffer.
- Incubation: Incubate the plate for 90 minutes at 37°C in a 5% CO₂ incubator.

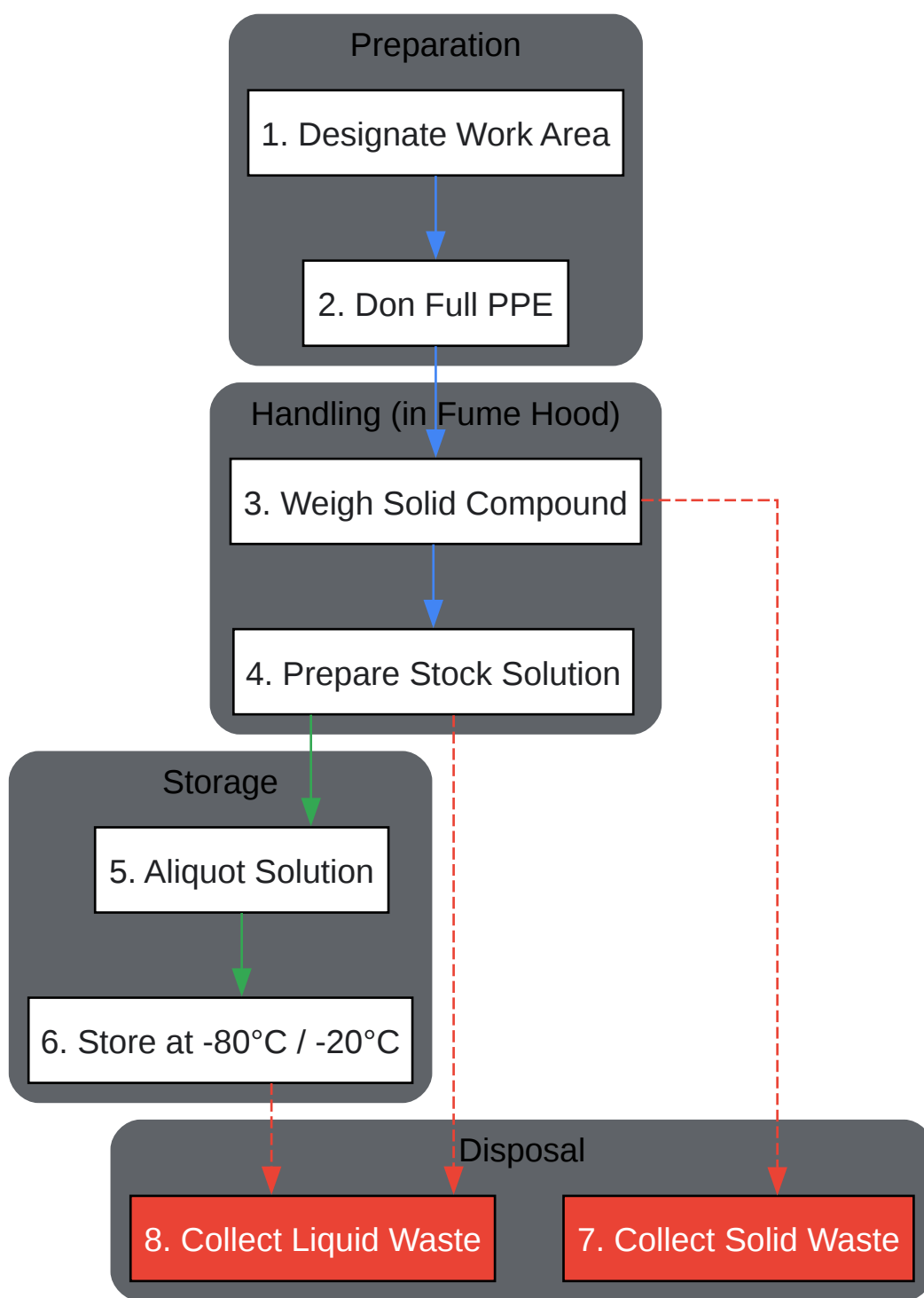
- Detection: Add the detection reagent according to the manufacturer's instructions (e.g., for PathHunter® assay). Incubate for 60 minutes in the dark at room temperature.
- Measurement: Measure the chemiluminescent signal using a plate reader.
- Data Analysis: Analyze the data using a non-linear regression curve fit to determine the EC50 value of **GPR55 agonist 4**.

Mandatory Visualizations



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Caption: GPR55 Signaling Pathway Activation.



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Caption: Workflow for Handling **GPR55 Agonist 4**.

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